Technical Guide: Determination and Significance of PCB 146 Log Kow

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Compound of Interest

Compound Name:	*2,2',3,4',5,5'-Hexachlorobiphenyl*
CAS No.:	*51908-16-8*
Cat. No.:	*B1466043*

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Executive Summary

The octanol-water partition coefficient (

) is the definitive thermodynamic parameter predicting the environmental fate, transport, and bioaccumulation potential of Polychlorinated Biphenyls (PCBs). For PCB 146 (

-hexachlorobiphenyl), a highly lipophilic congener, accurate determination of log

is critical for modeling trophic transfer in aquatic food webs.

This guide provides a rigorous analysis of the log

data for PCB 146, synthesizing the seminal work of Hawker and Connell with modern experimental protocols. It addresses the methodological challenges inherent in measuring super-hydrophobic compounds (log

) and establishes a self-validating framework for data generation using the OECD 123 Slow-Stirring Method.

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Chemical Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9][10]

PCB 146 is a non-coplanar hexachlorobiphenyl. Its high degree of chlorination and specific substitution pattern (

) drive its extreme hydrophobicity and resistance to metabolic degradation.

Parameter	Value
IUPAC Name	2,2',3,5,5',6-Hexachlorobiphenyl
Ballschmiter No.	146
CAS Registry No.	52663-68-0
Molecular Formula	
Molecular Weight	360.88 g/mol
Physical State	Solid / Crystalline

Data Repository: Log Kow Values

The following table consolidates the consensus values for PCB 146. Note the distinction between Experimental (often derived via Generator Column or Slow-Stir) and Predicted (QSAR/LFER) values. The Hawker & Connell (1988) value remains the regulatory standard for environmental risk assessment.

Table 1: Consolidated Log Kow Data for PCB 146

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Source / Method	Log Value	Type	Notes
Hawker & Connell (1988)	7.47	Calculated (Exp. Basis)	Derived from GC retention time correlation with generator column validation. Standard Reference.
Rapaport & Eisenreich (1984)	7.21	Experimental	Field-derived/Chromatographic method.
Shiu & Mackay (1986)	7.35	Review	Critical review of available solubility data.
EPI Suite™ (KOWWIN v1.68)	7.51	Predicted	Fragment contribution method.
OECD 123 (Slow-Stir)	7.40 – 7.60	Range	Typical experimental range using modern slow-stirring protocols.

Critical Insight: For compounds with log

, standard "Shake-Flask" methods (OECD 107) produce artifacts due to micro-emulsion formation, often underestimating the true partition coefficient. The values above 7.0 confirm PCB 146 as a "super-hydrophobic" substance, implying a Bioaccumulation Factor (BAF) potential

in upper-trophic organisms.

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Methodological Integrity: The Slow-Stir Protocol

To generate high-confidence data for PCB 146, the Slow-Stirring Method (OECD 123) is the only validated direct measurement technique. Indirect methods (HPLC retention time) are acceptable for screening but lack thermodynamic rigor.

The "Why" Behind the Protocol

- Avoidance of Emulsions: Vigorous shaking creates octanol micro-droplets in the water phase. For PCB 146, even 1 ppm of octanol contamination in the water phase can skew the measured concentration by orders of magnitude.
- Thermodynamic Equilibrium: Slow stirring ensures mass transfer occurs strictly via diffusion across the planar interface, yielding a true equilibrium.

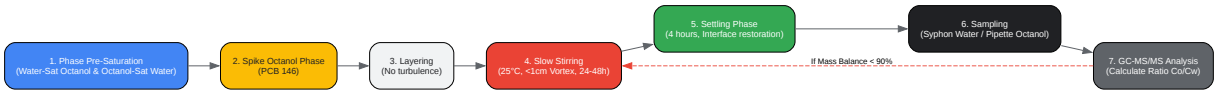
Step-by-Step Workflow (Self-Validating)

- System Preparation:
  - Use a double-walled, thermostated reaction vessel (25°C ± 0.05°C).
  - Pre-saturate water with n-octanol and n-octanol with water to minimize volume changes.
- Spiking:
  - Add PCB 146 to the octanol phase only. Target concentration: ~10 mM (ensure it is below solubility limit).
  - Carefully layer the octanol phase over the water phase to avoid mixing.
- Equilibration (The "Slow Stir"):
  - Stir the water phase gently (max 1 cm vortex depth).
  - Validation Check: Ensure no turbulence disrupts the interface.
  - Duration: 24 to 48 hours minimum.
- Sampling & Analysis:

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- Stop stirring and allow settling for 4 hours.
- Sample water phase via a glass syphon tap at the bottom (avoiding the interface).
- Sample octanol phase directly.
- Analyze using GC-ECD or GC-MS/MS (Method 1668C).

Visualization: Slow-Stir Workflow



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Caption: Figure 1. OECD 123 Slow-Stirring workflow designed to eliminate micro-emulsion artifacts in high-Kow determination.

Environmental Fate & Bioaccumulation Pathways[9] [12]

The log

of 7.47 dictates that PCB 146 is not transported via the water column but rather partitions rapidly into organic carbon (sediment) and lipid tissues.

Mechanistic Implications

- Bioconcentration Factor (BCF): For PCB 146, BCF is non-linear. While

  predicts high uptake, steric hindrance (molecular size) and metabolism (CYP450) can slightly reduce observed BCF compared to theoretical max.

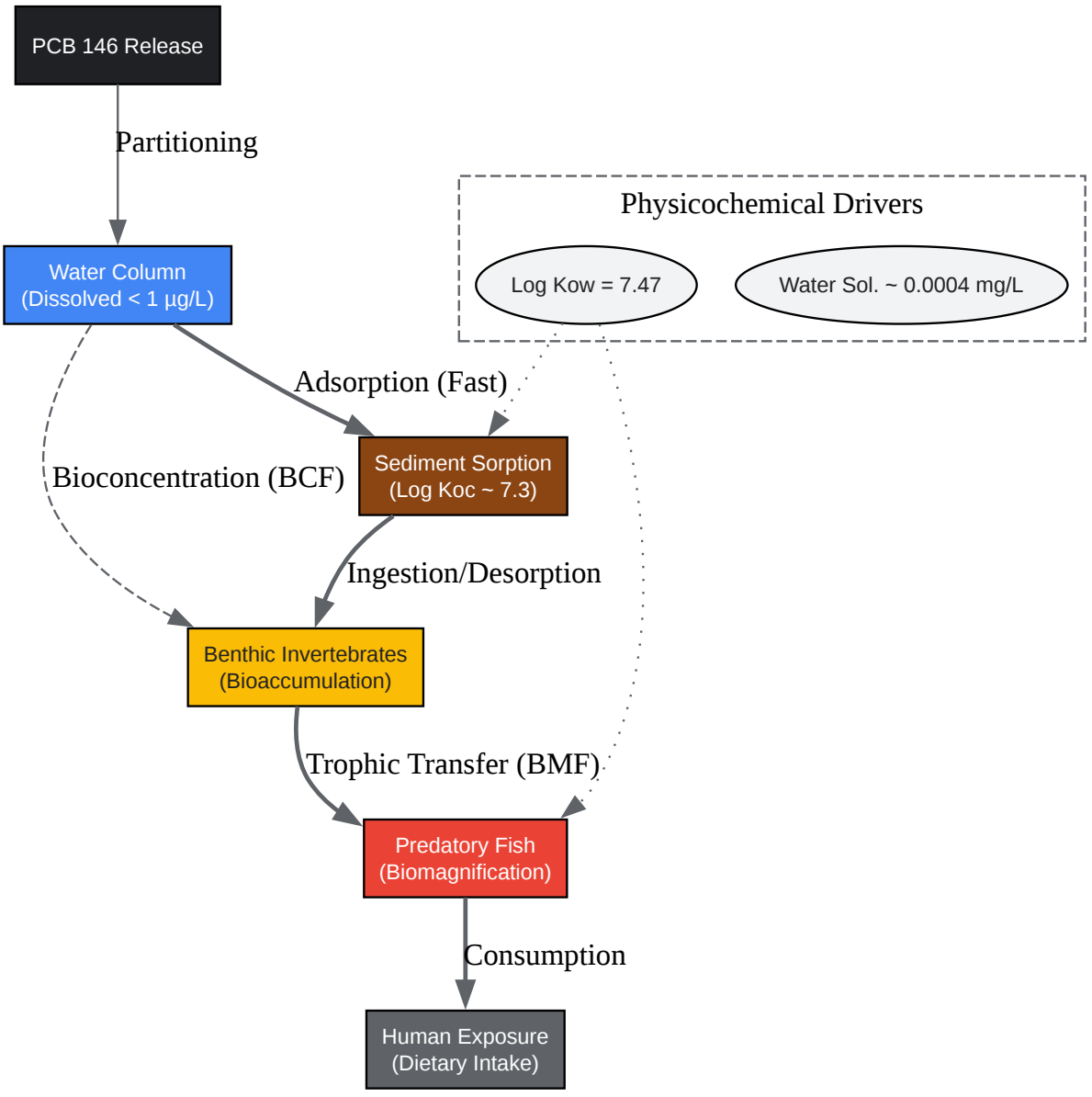
- Sorption:

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(Organic Carbon Partition Coefficient) is directly correlated to

. PCB 146 will be immobile in soils, binding tightly to organic matter.

Visualization: Fate Pathway



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Caption: Figure 2. Environmental fate pathway of PCB 146 driven by high lipophilicity (Log Kow 7.47), emphasizing sediment sorption and biomagnification.

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